

Personal protective equipment for handling cl-387785

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Compound of Interest

Compound Name: cl-387785

Cat. No.: B8008097

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Essential Safety and Handling Guide for CL-387785

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **CL-387785**, a potent and irreversible inhibitor of the Epidermal Growth Factor Receptor (EGFR). Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

Compound Information and Hazard Assessment

CL-387785 is a highly potent research compound that irreversibly binds to its target.[1][2][3]

Due to its mechanism of action, it should be handled with extreme care as it may have biological effects even at low concentrations. While a specific Safety Data Sheet (SDS) is not publicly available, its classification as a potent, cell-permeable, and irreversible EGFR inhibitor necessitates treating it as a hazardous substance. All personnel must be trained on the potential hazards and proper handling procedures before working with this compound.

Key Chemical and Physical Properties:

Property	Value
Molecular Formula	<chem>C18H13BrN4O</chem> [1]
Molecular Weight	381.23 g/mol [1] [2]
Appearance	Solid powder
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 2 years. [1] [3]

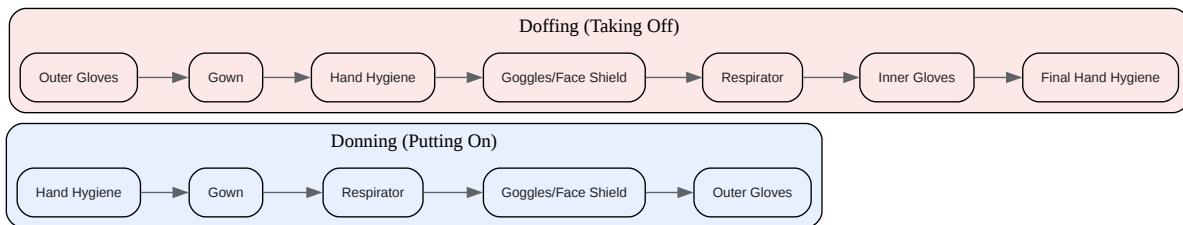
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following PPE is mandatory when handling **CL-387785** in solid or solution form.

Summary of Required Personal Protective Equipment:

Task	Required PPE
Weighing and preparing stock solutions	<ul style="list-style-type: none">- Disposable, low-permeability gown with back closure- Double-gloving with chemotherapy-rated gloves (ASTM D6978)- N95 or higher respirator- Chemical splash goggles and face shield
Handling solutions (dilutions, cell culture)	<ul style="list-style-type: none">- Disposable, low-permeability gown with back closure- Double-gloving with chemotherapy-rated gloves- Chemical splash goggles
Waste Disposal	<ul style="list-style-type: none">- Disposable, low-permeability gown with back closure- Double-gloving with chemotherapy-rated gloves- Chemical splash goggles

PPE Donning and Doffing Workflow:



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Caption: Sequential workflow for donning and doffing PPE.

Operational Plans: Handling and Experimental Protocols

a. Engineering Controls:

- Weighing: Always handle solid **CL-387785** in a certified chemical fume hood or a powder containment hood to prevent inhalation of airborne particles.
- Solution Preparation and Handling: All work with solutions of **CL-387785** should be conducted in a chemical fume hood or a Class II biological safety cabinet, depending on the experimental context (e.g., cell culture).

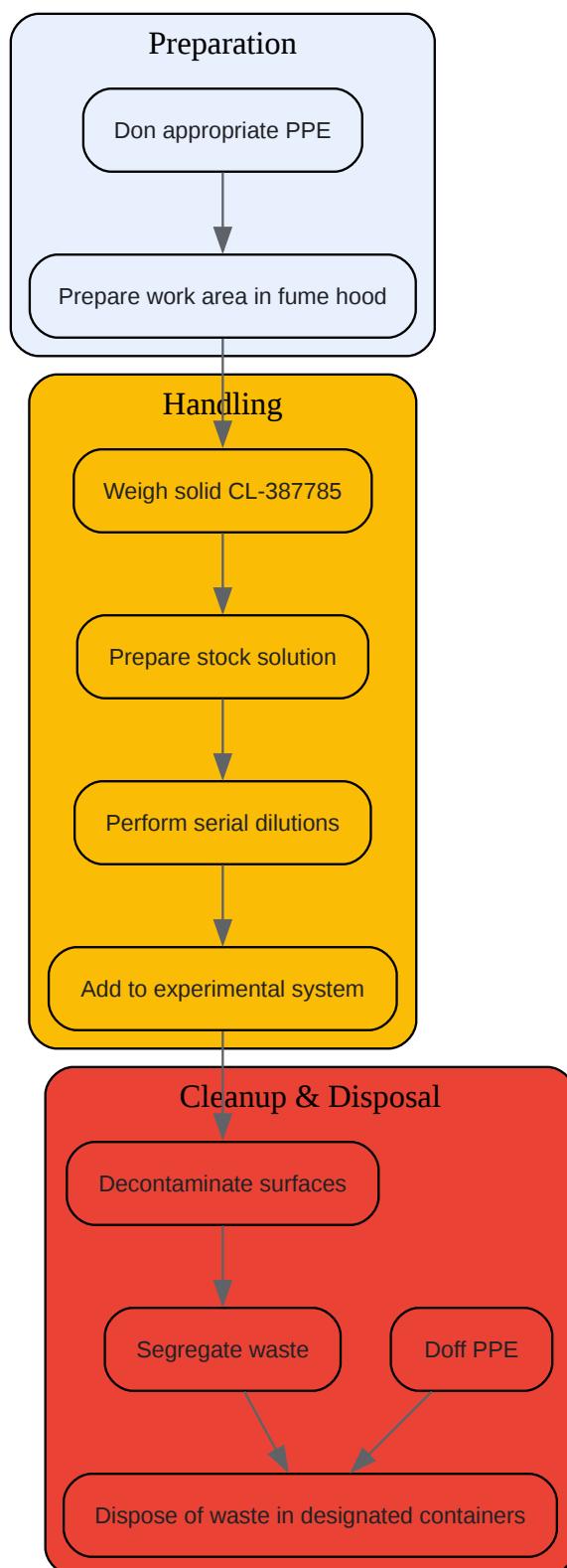
b. Stock Solution Preparation Protocol:

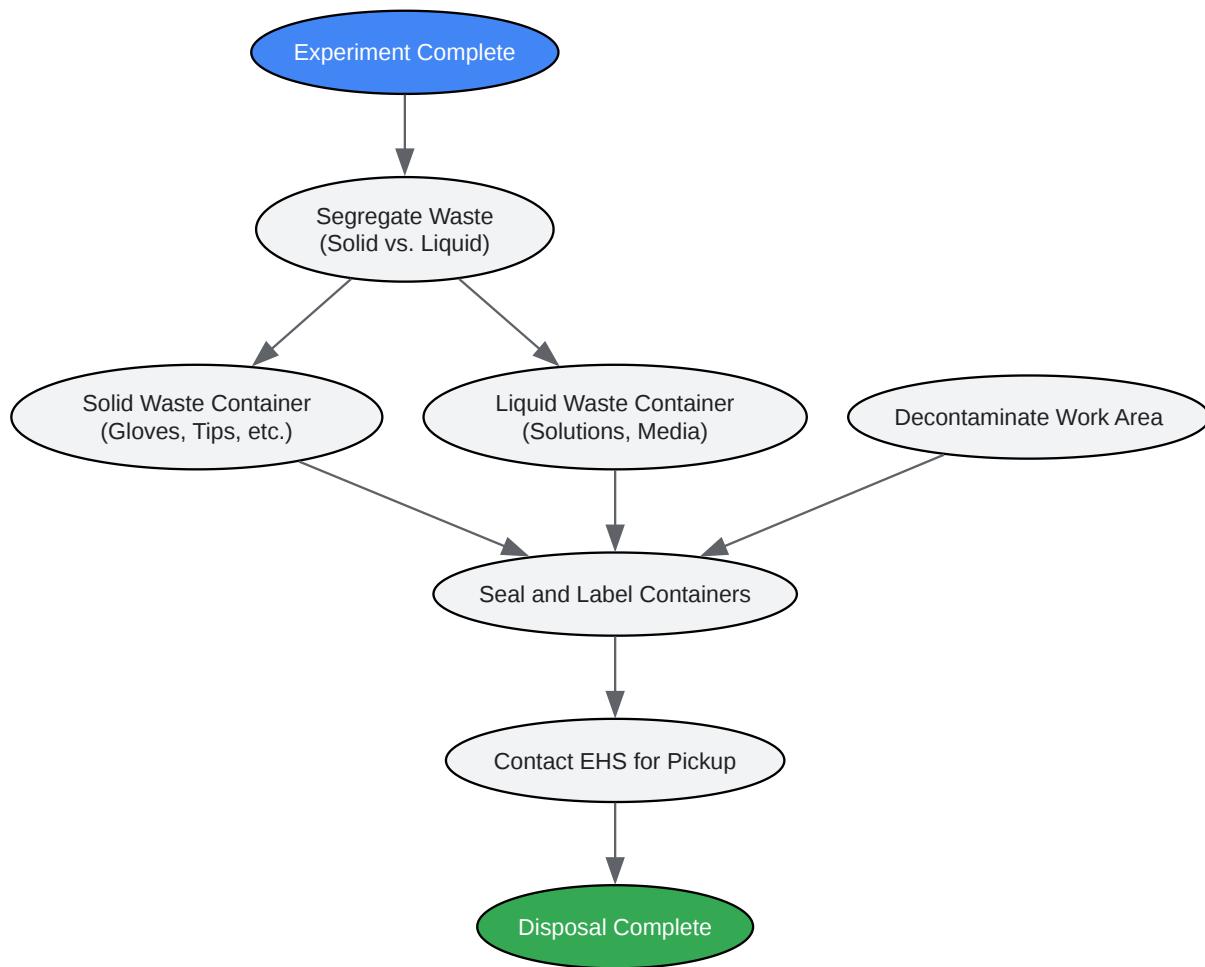
This protocol is for preparing a 10 mM stock solution in DMSO.

- Preparation: Ensure all necessary PPE is donned correctly. Assemble all required equipment (vortex mixer, calibrated pipettes, sterile microcentrifuge tubes) inside the chemical fume hood.
- Weighing: Tare a sterile, tared microcentrifuge tube on a calibrated analytical balance inside the fume hood. Carefully add the desired amount of **CL-387785** powder.

- Solubilization: Based on the molecular weight of 381.23 g/mol , calculate the required volume of DMSO. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.81 mg of **CL-387785**. Add the calculated volume of anhydrous DMSO to the microcentrifuge tube.
- Mixing: Cap the tube securely and vortex until the solid is completely dissolved.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in clearly labeled, dated, and sealed tubes. Store at -20°C or -80°C as per the stability data.[3]

Experimental Workflow for Handling **CL-387785**:





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